Fensulfothion Oxon Sulfone-d10 structure elucidation

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Compound of Interest

Compound Name: *Fensulfothion Oxon Sulfone-d10*

Cat. No.: *B1157661*

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Technical Whitepaper: Structural Elucidation and Analytical Validation of **Fensulfothion Oxon Sulfone-d10**

Executive Summary

In the trace analysis of organophosphate pesticides, the accuracy of quantitation is frequently compromised by matrix effects and the instability of metabolites. Fensulfothion, a phosphorothioate nematocide, undergoes rapid environmental and biological oxidation to form its "Oxon" (P=O) and "Sulfone" (

) analogues.[1] The terminal oxidation product, Fensulfothion Oxon Sulfone, represents a high-polarity, toxicologically significant residue.

This guide details the structural elucidation of **Fensulfothion Oxon Sulfone-d10**, a stable isotope-labeled internal standard (IS) designed to mitigate ionization suppression in LC-MS/MS workflows. We establish the causality between the specific d10-labeling pattern (diethyl-d10) and its utility in preventing "cross-talk" interferences, validated by NMR and HRMS protocols.

Chemical Identity and Theoretical Framework

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To validate the standard, we must first define the structural transition from the parent molecule to the fully oxidized, deuterated metabolite.

- Parent Molecule: Fensulfothion (

  -diethyl

  -[4-(methylsulfinyl)phenyl] phosphorothioate).[2][3]
- Target Metabolite: Fensulfothion Oxon Sulfone (

  -diethyl

  -[4-(methylsulfonyl)phenyl] phosphate).[2][4]
- Isotopic Label:

  -diethyl-d10 (Replacement of 10 protons on the ethyl esters with deuterium).

Table 1: Physicochemical Comparison

Feature	Native Fensulfothion Oxon Sulfone	Fensulfothion Oxon Sulfone-d10
Formula		
Exact Mass (Monoisotopic)	308.0484 Da	318.1111 Da
Molecular Weight	308.29 g/mol	318.35 g/mol
Precursor Ion	309.05	319.11
IUPAC Name	Diethyl 4-(methylsulfonyl)phenyl phosphate	Diethyl-d10 4-(methylsulfonyl)phenyl phosphate
Key Structural Shift	P=S P=O; Sulfoxide Sulfone	Ethyl ( ) Ethyl-d5 ( )

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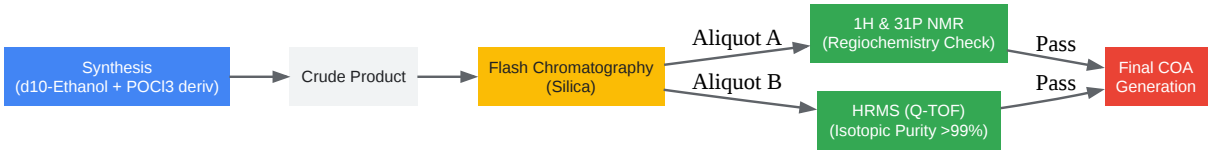
Structural Elucidation Workflow

The validation of the d10 standard requires a multi-modal approach. We cannot rely solely on Mass Spectrometry, as it confirms mass but not regiochemistry. Nuclear Magnetic Resonance (NMR) is the "Gold Standard" to prove the deuterium is located specifically on the ethyl groups, ensuring the aromatic ring remains native for proper

stacking interactions during chromatography.

Diagram 1: Elucidation Logic Pathway



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Caption: Logical workflow for certifying the chemical structure and isotopic purity of the d10 standard.

Nuclear Magnetic Resonance (NMR) Analysis

The causality of the d10 labeling is proven by the disappearance of specific signals in the

H NMR spectrum.

- Native Spectrum (

  H, CDCl

  ):

  - 1.35 ppm (Triplet, 6H): Methyl protons of the ethyl ester (

).

  - 3.05 ppm (Singlet, 3H): Methyl sulfone protons (

).

- 4.20 ppm (Multiplet/Quartet, 4H): Methylene protons of the ethyl ester (

).

- 7.40 - 8.00 ppm (AA'BB' System, 4H): Aromatic protons.

- d10 Spectrum (

  H, CDCl

  ):

  - 1.35 ppm:ABSENT (Replaced by Deuterium).
  - 3.05 ppm: Present (Singlet, 3H) – Confirms the sulfone methyl is intact.
  - 4.20 ppm:ABSENT (Replaced by Deuterium).
  - 7.40 - 8.00 ppm: Present (AA'BB', 4H) – Confirms the aromatic core is intact.

Conclusion: The absence of aliphatic ethyl signals combined with the retention of aromatic and sulfone methyl signals confirms the structure is

-diethyl-d10

-[4-(methylsulfonyl)phenyl] phosphate.

High-Resolution Mass Spectrometry (HRMS)

HRMS is used to calculate the deuterium incorporation efficiency.

- Target Ion:

  .

- Impurity Check: Significant presence of

  318 (d9) or 317 (d8) indicates incomplete deuteration. A high-quality reference standard must show

  contribution from the d0 (native) mass to prevent false positives in residue analysis.

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Analytical Application: LC-MS/MS Protocol

The primary utility of **Fensulfothion Oxon Sulfone-d10** is as an Internal Standard (IS) for Multiple Reaction Monitoring (MRM).

Fragmentation Mechanics

Organophosphates typically fragment via neutral loss of the alkyl phosphate moiety or the leaving group.

- Native Pathway (

  309): The collision-induced dissociation (CID) often yields the diethyl phosphate cation (

  137) or fragments related to the phenol.

- d10 Pathway (

  319): Due to the kinetic isotope effect (KIE), the fragmentation energy may shift slightly. The diagnostic ion for the d10 variant is the d10-diethyl phosphate cation (

  147).

Table 2: Recommended MRM Transitions

Compound	Precursor ( )	Product ( )	Collision Energy (eV)	Role
Native	309.0	137.0 (Diethyl phosphate)	20	Quantifier
Native	309.0	79.0 (/ fragment)	35	Qualifier
d10-IS	319.1	147.1 (d10-Diethyl phosphate)	20	IS Quantifier

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Note: The shift from 137 to 147 (+10 Da) ensures zero cross-talk between the native analyte and the internal standard.

Sample Preparation & Workflow

Because the "Oxon Sulfone" is the most polar metabolite, it is prone to breakthrough on standard C18 SPE cartridges. The d10 standard corrects for these recovery losses.

Diagram 2: Analytical Method Workflow

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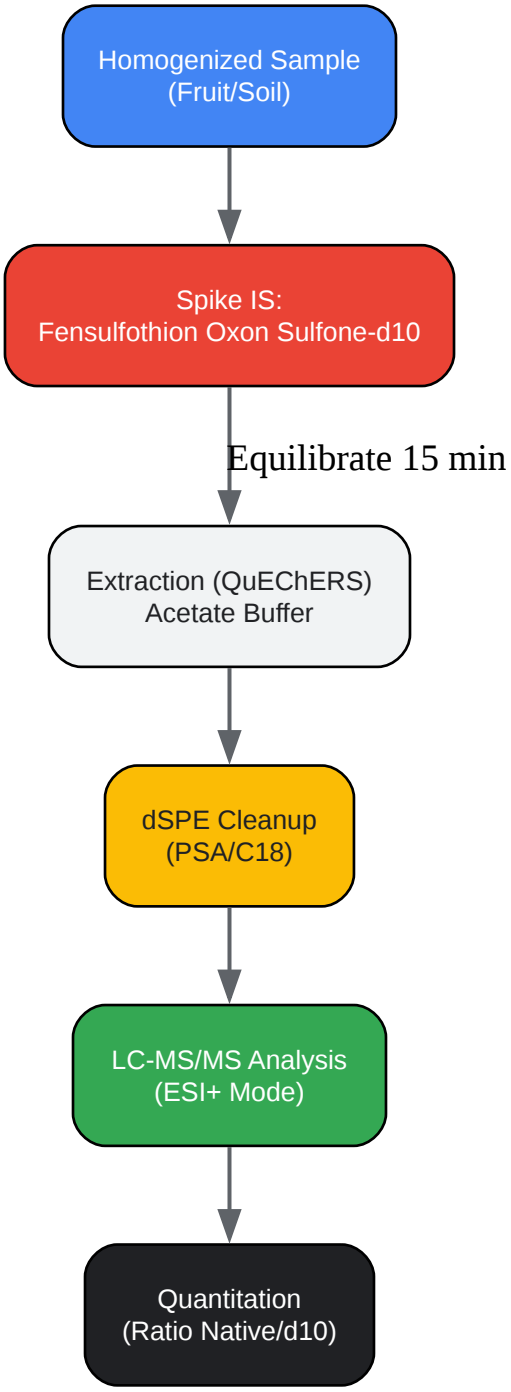

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Caption: Integrated workflow utilizing the d10-IS to correct for extraction efficiency and matrix suppression.

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